

Application of Isoamyl Isobutyrate in Fragrance Formulation Studies

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Compound of Interest

Compound Name: *Isoamyl isobutyrate*

Cat. No.: *B149016*

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Introduction

Isoamyl isobutyrate (CAS No. 2050-01-3) is a key fragrance ingredient valued for its potent, fruity aroma reminiscent of banana, apricot, and pineapple.[1] As an ester, it belongs to a class of compounds widely used in the fragrance industry to impart sweet and fruity notes to a variety of consumer products.[2][3] This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **isoamyl isobutyrate** in fragrance formulation studies. It covers its physicochemical properties, olfactory profile, and methodologies for its analytical and sensory evaluation, as well as stability testing in various product bases.

Physicochemical Properties and Olfactory Profile

A thorough understanding of the physicochemical properties of **isoamyl isobutyrate** is fundamental to its effective application in fragrance formulations. These properties influence its volatility, solubility, and stability in different product matrices.

Table 1: Physicochemical Properties of **Isoamyl Isobutyrate**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈ O ₂	[2]
Molecular Weight	158.24 g/mol	[2]
Appearance	Colorless liquid	[2]
Boiling Point	169 - 171 °C	[2]
Density	0.856 g/mL at 25 °C	[4]
Refractive Index	n ₂₀ /D 1.406	[4]
Vapor Pressure	1.895 mmHg @ 25 °C (est.)	[4]
logP (o/w)	3.021 (est.)	
Solubility	Soluble in alcohol; Insoluble in water	
Flash Point	54 °C (closed cup)	

The olfactory profile of **isoamyl isobutyrate** is its most critical attribute for fragrance applications. It is characterized by a complex fruity scent with multiple facets.

Table 2: Olfactory Profile of **Isoamyl Isobutyrate**

Olfactory Attribute	Description	Reference
Primary Notes	Fruity, Sweet, Ethereal	[1]
Secondary Notes	Tropical, Green, Waxy	
Specific Fruit Nuances	Banana, Apricot, Pineapple, Cherry, Apple	
Subtle Undertones	Cocoa	
Odor Strength	Medium	
Substantivity on Smelling Strip	< 1 hour at 100%	

Analytical Evaluation Protocols

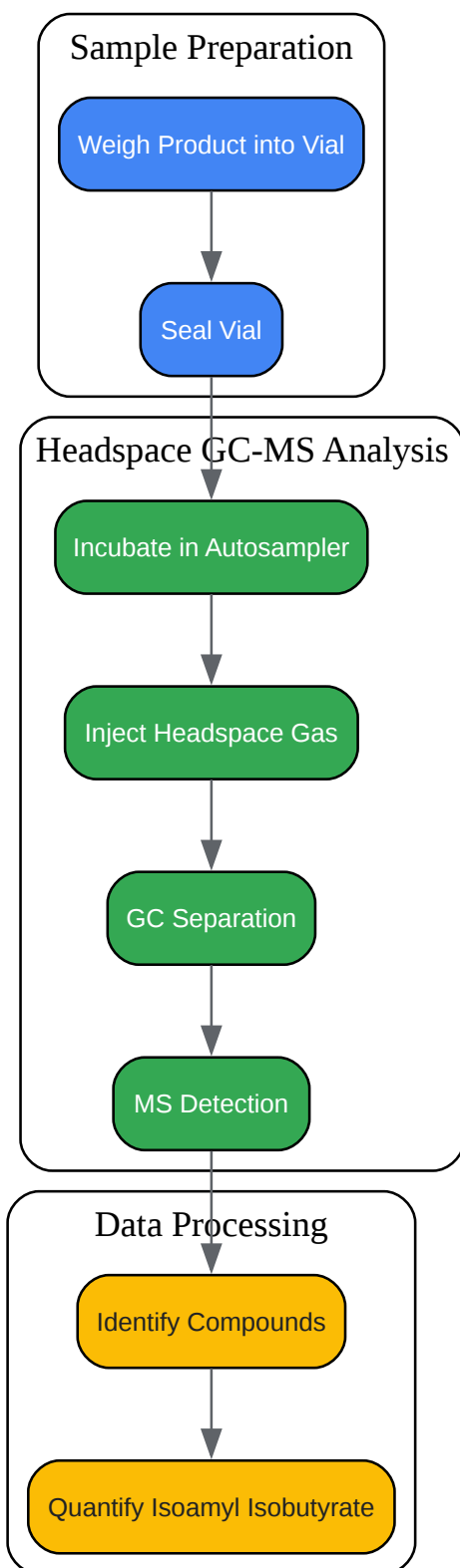
2.1. Headspace Gas Chromatography-Mass Spectrometry (GC-MS) for Volatile Analysis

Headspace GC-MS is a powerful technique for identifying and quantifying the volatile components of a fragrance formulation, including **isoamyl isobutyrate**, without direct injection of the sample matrix. This is particularly useful for analyzing fragrances in complex consumer product bases.

Experimental Protocol:

- Sample Preparation:
 - Accurately weigh a known amount of the product (e.g., 1.0 g of lotion or shampoo) into a headspace vial.
 - For liquid samples like fine fragrances, a smaller volume (e.g., 100 μ L) can be used.
 - Seal the vial with a PTFE/silicone septum and aluminum cap.
- Headspace Incubation:
 - Place the vial in the headspace autosampler.
 - Incubate the sample at a controlled temperature (e.g., 80°C) for a specific time (e.g., 15 minutes) to allow volatile compounds to equilibrate in the headspace.
- Injection:
 - Automatically inject a specific volume of the headspace gas (e.g., 1 mL) into the GC injector.
- GC-MS Conditions:
 - GC Column: Use a suitable capillary column for fragrance analysis (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness).

- Oven Temperature Program: Start at a low temperature (e.g., 50°C) and ramp up to a higher temperature (e.g., 250°C) at a controlled rate (e.g., 5°C/min) to separate the volatile compounds.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Detector: Operate in electron ionization (EI) mode, scanning a mass range of m/z 35-350.
- Data Analysis:
 - Identify **isoamyl isobutyrate** and other fragrance components by comparing their mass spectra and retention times with those of reference standards and library data (e.g., NIST).
 - Quantify the amount of **isoamyl isobutyrate** by creating a calibration curve with known concentrations of a pure standard.



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Figure 1. Workflow for Headspace GC-MS Analysis of **Isoamyl Isobutyrate**.

Sensory Evaluation Protocols

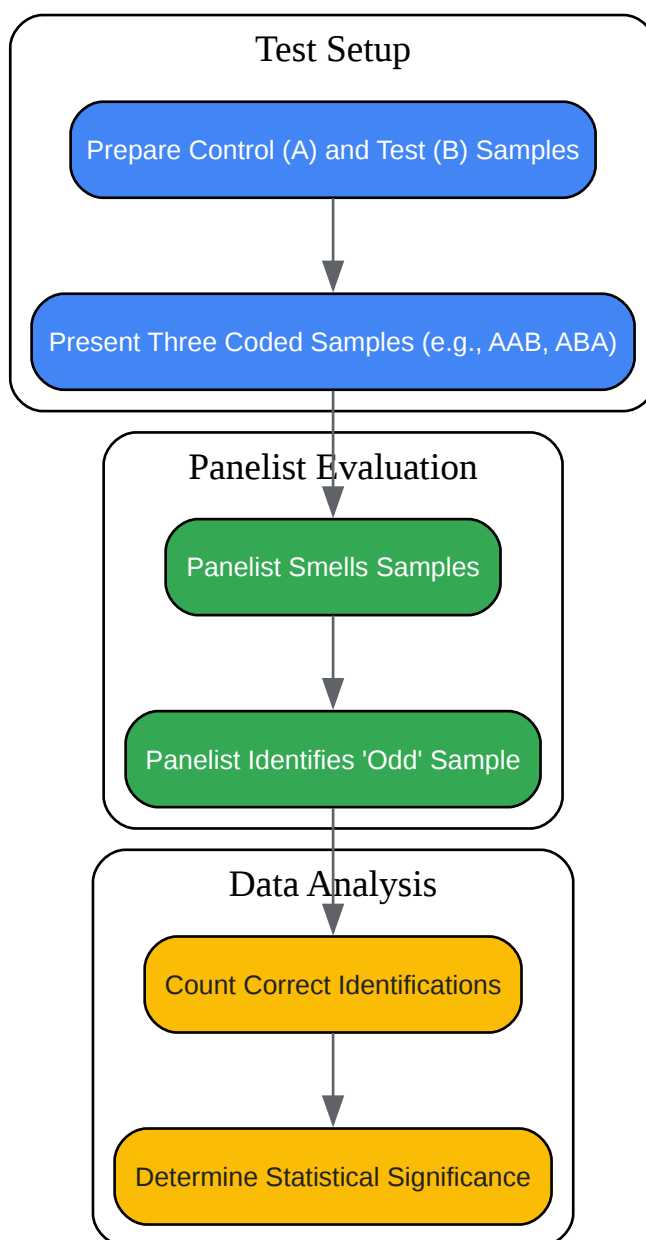
Sensory evaluation is crucial for understanding how **isoamyl isobutyrate** contributes to the overall fragrance profile and how it is perceived by consumers.

3.1. Triangle Test for Discrimination

The triangle test is a discriminative sensory method used to determine if a perceptible difference exists between two fragrance formulations. For example, this can be used to assess the impact of a change in the concentration of **isoamyl isobutyrate**.

Experimental Protocol:

- Panelist Selection: Recruit a panel of at least 20-30 trained or consumer panelists.
- Sample Preparation:
 - Prepare two fragrance formulations: a control (A) and a test sample (B) with a variation in **isoamyl isobutyrate** concentration.
 - Present three coded samples to each panelist in a randomized order. Two samples are identical (e.g., A, A, B or B, B, A), and one is different.
- Evaluation:
 - Instruct panelists to smell each sample from left to right on smelling strips or in a suitable medium.
 - Ask panelists to identify the "odd" or "different" sample.
- Data Analysis:
 - Tally the number of correct identifications.
 - Use a statistical table for triangle tests (based on the binomial distribution) to determine if the number of correct responses is statistically significant at a chosen confidence level (e.g., $p < 0.05$).



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Figure 2. Workflow for a Triangle Test in Fragrance Evaluation.

Stability and Performance Testing

Evaluating the stability of **isoamyl isobutyrate** in a final product formulation is critical to ensure the fragrance maintains its intended character throughout the product's shelf life.

4.1. Accelerated Stability Testing

Accelerated stability testing exposes the product to elevated temperatures to predict its long-term stability in a shorter timeframe.

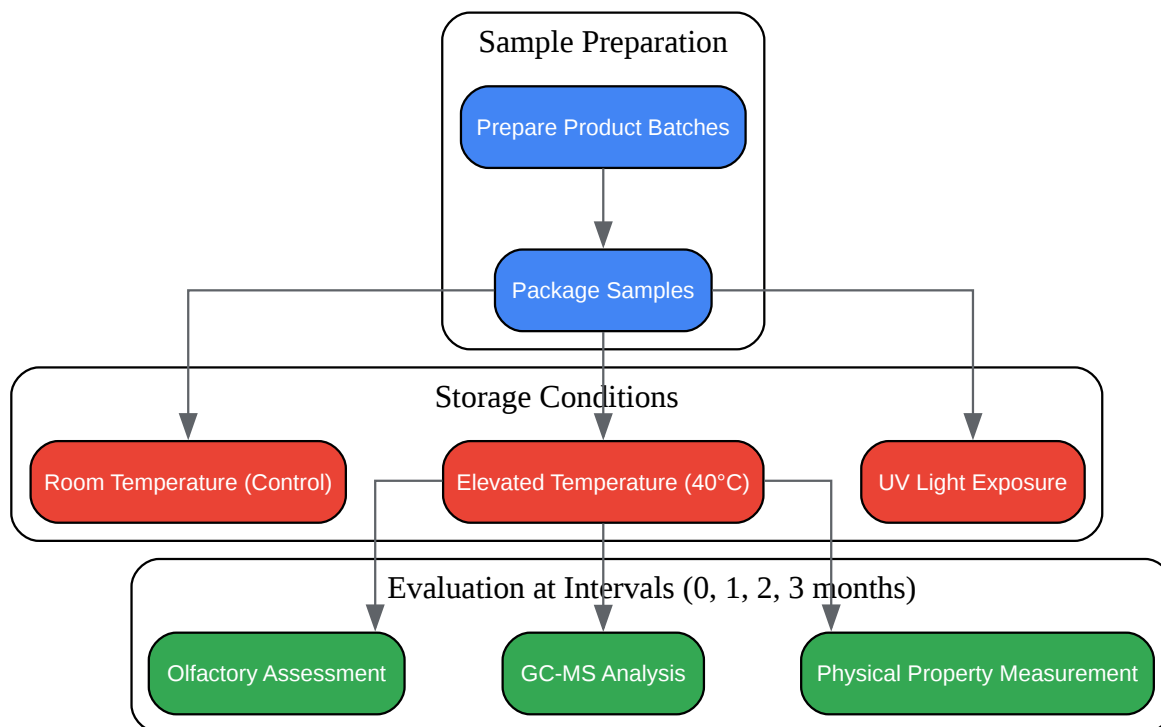
Experimental Protocol:

- Sample Preparation:
 - Prepare batches of the final product (e.g., lotion, shampoo, or fine fragrance) containing **isoamyl isobutyrate**.
 - Package the samples in their final intended packaging.
 - Store a control set of samples at room temperature (25°C).
- Storage Conditions:
 - Place test samples in a stability chamber at an elevated temperature (e.g., 40°C).
 - For products sensitive to light, include a set of samples exposed to UV light.
- Evaluation Intervals:
 - Evaluate the samples at predetermined time points (e.g., 0, 1, 2, and 3 months).
- Parameters to Evaluate:
 - Olfactory: Conduct sensory evaluation (e.g., by a trained panel) to assess any changes in the fragrance profile.
 - Analytical: Use Headspace GC-MS to quantify the concentration of **isoamyl isobutyrate** and identify any degradation products.
 - Physical: Observe changes in color, clarity, viscosity, and pH of the product base.
- Data Presentation:
 - Summarize the quantitative data in tables to compare the changes over time at different storage conditions.

Table 3: Example of Accelerated Stability Data for **Isoamyl Isobutyrate** in a Lotion Base at 40°C

Time (Months)	Isoamyl Isobutyrate Concentration (% of initial)	Olfactory Evaluation Notes	Physical Appearance
0	100%	Fresh, fruity, characteristic	White, opaque, smooth
1	95%	Slightly less intense, still characteristic	No change
2	88%	Noticeable decrease in fruity top notes	No change
3	80%	Fruity character is diminished, potential off-notes	Slight discoloration

(Note: The data in this table is illustrative and should be replaced with actual experimental results.)



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Figure 3. Workflow for Accelerated Stability Testing of a Fragrance Formulation.

Application in Different Product Bases

The performance and stability of **isoamyl isobutyrate** can vary significantly depending on the product base.

- Fine Fragrances (Ethanol-based): **Isoamyl isobutyrate** is generally stable in alcoholic solutions. However, the presence of other ingredients and exposure to light can influence its longevity.
- Lotions and Creams (Emulsions): In oil-in-water or water-in-oil emulsions, the partitioning of **isoamyl isobutyrate** between the phases can affect its headspace concentration and perceived odor. Stability can also be influenced by the pH and presence of oxidizing agents in the base.

- Soaps and Shampoos (Surfactant-based): The high pH of some soap bases can potentially lead to the hydrolysis of the ester over time, reducing its fragrance intensity. The substantivity on skin or hair after rinsing is a key performance indicator in these products.

Conclusion

Isoamyl isobutyrate is a versatile and impactful fragrance ingredient that can contribute significantly to the creation of appealing fruity aromas. A systematic approach to its evaluation, incorporating both analytical and sensory methodologies, is essential for successful fragrance formulation. The protocols outlined in this document provide a framework for researchers and developers to assess the performance, stability, and sensory perception of **isoamyl isobutyrate** in various applications, ensuring the development of high-quality and stable fragranced products.

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